

Application Notes and Protocols for Plasma Kallikrein Activity Assay

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Compound of Interest

Compound Name: Plasma kallikrein-IN-1

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Audience: Researchers, scientists, and drug development professionals.

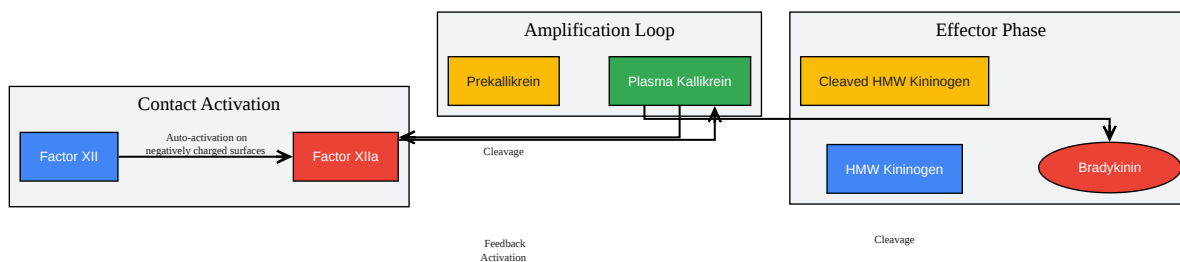
Introduction

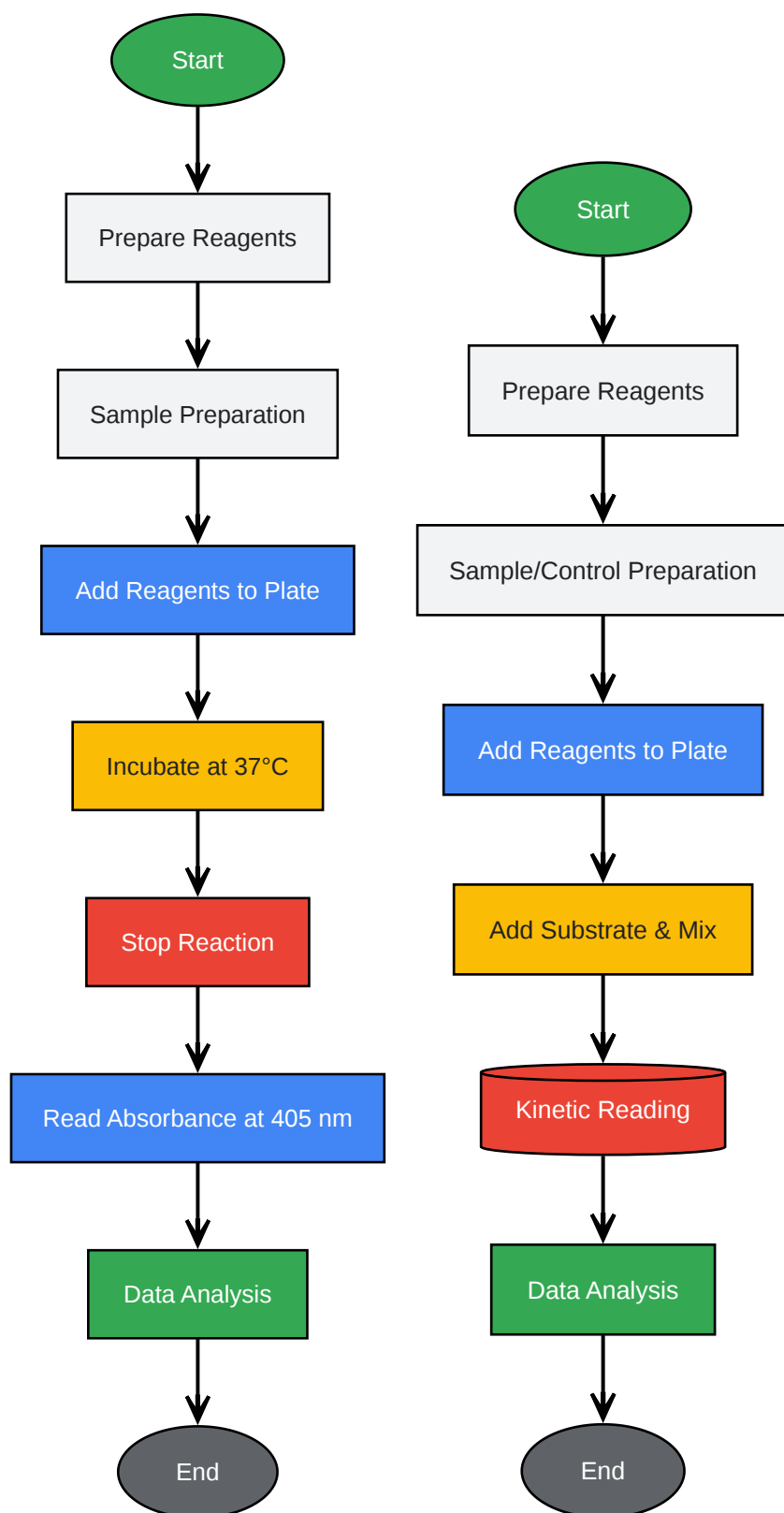
Plasma kallikrein (PK) is a serine protease that plays a pivotal role in the kallikrein-kinin system (KKS).[1][2] The KKS is a complex cascade of proteins involved in various physiological and pathological processes, including inflammation, blood pressure regulation, coagulation, and pain.[2] The system is initiated through contact activation, where coagulation factor XII (FXII) auto-activates on negatively charged surfaces.[3] Activated FXII (FXIIa) then cleaves prekallikrein (PK) to generate active plasma kallikrein.[4][5] Plasma kallikrein, in turn, cleaves high-molecular-weight kininogen (HMWK) to release the potent vasodilator and pro-inflammatory peptide, bradykinin.[1] Dysregulation of the plasma kallikrein-kinin system is implicated in various diseases, including hereditary angioedema (HAE), making plasma kallikrein a significant therapeutic target.[4]

This document provides detailed protocols for measuring plasma kallikrein activity using both chromogenic and fluorogenic assays. These assays are essential tools for studying the KKS, screening for plasma kallikrein inhibitors, and for the development of novel therapeutics.

The Plasma Kallikrein-Kinin System

The plasma kallikrein-kinin system is a crucial pathway in inflammation and coagulation. The following diagram illustrates the key components and their interactions.





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